

Protocol for the Purification of N-(4-Hydroxyphenyl)glycine by Recrystallization

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Compound of Interest

Compound Name: *N*-(4-Hydroxyphenyl)glycine

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the purification of **N-(4-Hydroxyphenyl)glycine** via recrystallization. **N-(4-Hydroxyphenyl)glycine** is a key intermediate in the synthesis of various pharmaceuticals. Its purity is critical for the quality and efficacy of the final active pharmaceutical ingredient. This protocol outlines a robust and reproducible method using a mixed solvent system of ethanol and water to effectively remove common impurities. The procedure includes a step-by-step guide from dissolution to drying of the purified crystals, along with safety precautions and recommendations for assessing purity.

Introduction

N-(4-Hydroxyphenyl)glycine is synthesized from p-aminophenol and chloroacetic acid^[1]. This synthesis can result in crude product containing unreacted starting materials and potential side-products as impurities. Recrystallization is a fundamental and highly effective technique for the purification of solid organic compounds^{[2][3]}. The principle of recrystallization relies on the differential solubility of the target compound and its impurities in a given solvent or solvent system at varying temperatures. An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but readily at an elevated temperature. Upon cooling, the

purified compound crystallizes out of the solution, while the impurities, being present in smaller amounts, remain dissolved in the mother liquor.

This protocol employs a mixture of ethanol and water, a common and effective solvent system for the recrystallization of polar organic molecules such as amino acids[4][5][6]. The ratio of ethanol to water is optimized to ensure good solubility of **N-(4-Hydroxyphenyl)glycine** at high temperatures and poor solubility at lower temperatures, thus maximizing the recovery of the purified product.

Key Materials and Equipment

- Crude **N-(4-Hydroxyphenyl)glycine**
- Ethanol (95% or absolute)
- Deionized water
- Activated carbon (optional, for colored impurities)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirring capability
- Magnetic stir bar
- Condenser (recommended to prevent solvent evaporation)
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Drying oven or desiccator

Safety Precautions

- **N-(4-Hydroxyphenyl)glycine** may cause skin, eye, and respiratory irritation[7][8]. Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Ethanol is a flammable liquid. Keep away from open flames and sparks. Ensure the heating source is intrinsically safe.
- Consult the Safety Data Sheets (SDS) for **N-(4-Hydroxyphenyl)glycine** and ethanol before commencing work[9].

Experimental Protocol

A visual representation of the experimental workflow is provided below.



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